

Phenyltrimethylammonium Chloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phenyltrimethylammonium chloride*

Cat. No.: *B087048*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Phenyltrimethylammonium chloride (PTAC) is a quaternary ammonium salt with a wide range of applications in scientific research and industrial processes. This technical guide provides an in-depth overview of the physical and chemical properties of PTAC, including quantitative data, detailed experimental protocols for property determination, and an exploration of its primary mechanisms of action. Its role as a phase-transfer catalyst and its biological activity as a quaternary ammonium compound are discussed, supported by illustrative diagrams to elucidate key pathways and processes. This document is intended to serve as a comprehensive resource for professionals in research, and drug development.

Chemical Identity

Identifier	Value
Chemical Name	Phenyltrimethylammonium chloride
Synonyms	N,N,N-Trimethylanilinium chloride, Trimethylphenylammonium chloride, PTAC
CAS Number	138-24-9[1][2]
Molecular Formula	C ₉ H ₁₄ ClN[1][2]
Molecular Weight	171.67 g/mol [2][3]
InChI Key	MQAYPFVXSPHGJM-UHFFFAOYSA-M[1]
Canonical SMILES	C--INVALID-LINK--(C)C1=CC=CC=C1.[Cl-][3]
Appearance	White to off-white crystalline powder.[1][2]

Physical Properties

A summary of the key physical properties of **phenyltrimethylammonium chloride** is presented below. These properties are crucial for its handling, storage, and application in various experimental and industrial settings.

Property	Value	Source(s)
Melting Point	235-248 °C (decomposes)	[4][5]
Solubility in Water	Freely soluble	[4]
pH of 2% w/v Solution	4.7 - 6.8	[4]
Loss on Drying	≤ 1.0% w/w	[4]
Ash Content	≤ 0.3% w/w	[2]

Chemical Properties

Phenyltrimethylammonium chloride exhibits chemical properties characteristic of quaternary ammonium salts.

- **Stability:** The compound is stable under normal ambient conditions.[4] It is, however, hygroscopic and should be stored in a dry place.
- **Reactivity:** As a quaternary ammonium salt, it is generally stable but may react with strong oxidizing agents. It is incompatible with strong acids and bases.[4] Upon intense heating, it can form explosive mixtures with air.
- **Decomposition:** Hazardous decomposition products include hydrogen chloride, nitrogen oxides, and carbon oxides.
- **Phase-Transfer Catalysis:** One of the most significant chemical properties of **phenyltrimethylammonium chloride** is its ability to act as a phase-transfer catalyst (PTC). [4][6] It facilitates the transfer of reactants between immiscible phases, typically an aqueous and an organic phase, thereby accelerating reaction rates.[7][8]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **phenyltrimethylammonium chloride**.

- **^1H NMR (DMSO- d_6):** Spectral data is available and is a key tool for structural confirmation.
- **^{13}C NMR (DMSO- d_6):** Provides information on the carbon framework of the molecule.
- **Infrared (IR) Spectroscopy:** The IR spectrum, often obtained as a KBr disc or Nujol mull, shows characteristic peaks for the aromatic ring and the quaternary ammonium group.[9]
- **Mass Spectrometry (Electron Ionization):** The mass spectrum provides information about the mass-to-charge ratio of the parent ion and its fragmentation pattern.[9]

Experimental Protocols

This section details the methodologies for determining the key physical and chemical properties of **phenyltrimethylammonium chloride**.

Melting Point Determination

Apparatus: Mel-Temp apparatus or Thiele tube, capillary tubes, thermometer.

Procedure:

- Finely powder a small amount of the **phenyltrimethylammonium chloride** sample.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the Mel-Temp apparatus or attach it to a thermometer and place it in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil).
- Heat the apparatus slowly, at a rate of 1-2 °C per minute, especially near the expected melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting). This range represents the melting point.

Solubility Determination in Water

Apparatus: Test tubes, vortex mixer, analytical balance.

Procedure:

- Weigh a specific amount of **phenyltrimethylammonium chloride** (e.g., 100 mg).
- Add a measured volume of deionized water (e.g., 1 mL) to a test tube.
- Add the weighed **phenyltrimethylammonium chloride** to the water.
- Vortex the mixture for a set period (e.g., 1 minute) at room temperature.
- Visually inspect the solution for any undissolved solid. If the solid dissolves completely, the compound is considered soluble at that concentration.
- To determine the quantitative solubility, a saturated solution can be prepared, and the concentration of the dissolved solute can be measured using a suitable analytical technique (e.g., UV-Vis spectroscopy, gravimetric analysis after solvent evaporation).

pH Measurement of an Aqueous Solution

Apparatus: pH meter with a calibrated electrode, beakers, analytical balance.

Procedure:

- Prepare a 2% (w/v) solution of **phenyltrimethylammonium chloride** in deionized water.
- Calibrate the pH meter using standard buffer solutions (e.g., pH 4, 7, and 10).
- Rinse the pH electrode with deionized water and gently dry it.
- Immerse the electrode in the prepared **phenyltrimethylammonium chloride** solution.
- Allow the reading to stabilize and record the pH value.

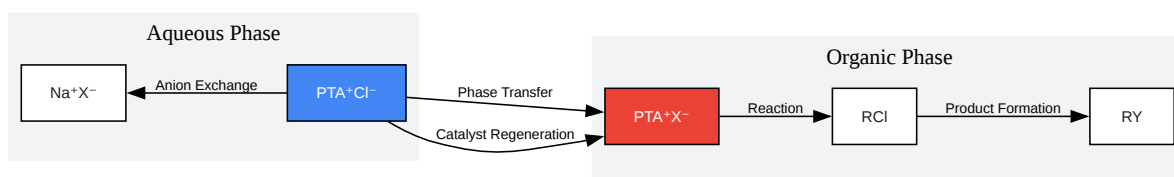
Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve a small amount of **phenyltrimethylammonium chloride** in a deuterated solvent (e.g., DMSO- d_6).
 - Transfer the solution to an NMR tube.
 - Acquire 1H and ^{13}C NMR spectra using a standard NMR spectrometer. Parameters such as acquisition time, relaxation delay, and number of scans should be optimized for the specific instrument and sample concentration.
- Fourier-Transform Infrared (FT-IR) Spectroscopy:
 - Prepare a KBr pellet by grinding a small amount of **phenyltrimethylammonium chloride** with dry KBr powder and pressing the mixture into a transparent disk.
 - Alternatively, prepare a Nujol mull by grinding the sample with a drop of Nujol (mineral oil).
 - Place the KBr pellet or the Nujol mull in the sample holder of the FT-IR spectrometer.
 - Record the infrared spectrum over the desired wavenumber range (e.g., 4000-400 cm^{-1}).

Mechanisms of Action and Applications

Phase-Transfer Catalysis

Phenyltrimethylammonium chloride is a highly effective phase-transfer catalyst.[4][6] This catalytic activity is crucial in organic synthesis where reactants are present in immiscible phases. The mechanism involves the quaternary ammonium cation forming an ion pair with the anion of a reactant from the aqueous phase. This lipophilic ion pair can then migrate into the organic phase, where the anion can react with the organic substrate.[7][8]

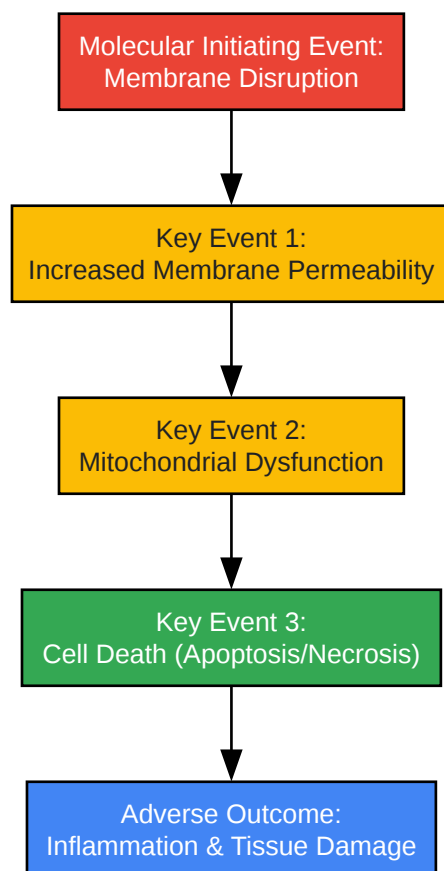


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Caption: Mechanism of Phase-Transfer Catalysis.

Biological Activity and Signaling Pathway

As a quaternary ammonium compound, **phenyltrimethylammonium chloride** exhibits antimicrobial properties. The general mechanism of action for this class of compounds involves the disruption of microbial cell membranes.[10] While a specific signaling pathway for **phenyltrimethylammonium chloride** is not extensively documented, an Adverse Outcome Pathway (AOP) developed for other quaternary ammonium compounds provides a plausible model for its biological effects.[10] This pathway begins with the molecular initiating event of membrane disruption, leading to a cascade of cellular events culminating in cell death and tissue-level adverse outcomes.

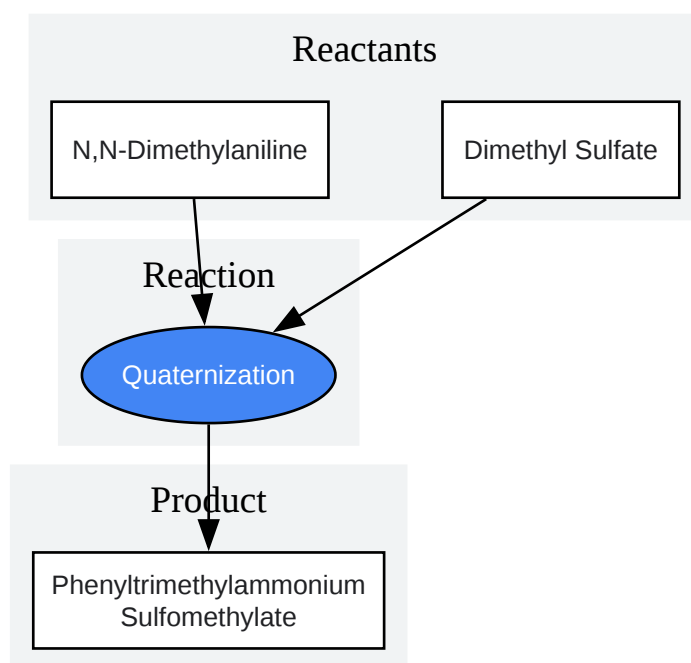


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Caption: Adverse Outcome Pathway for Quaternary Ammonium Compounds.

Synthesis

A general method for the synthesis of phenyltrimethylammonium salts involves the quaternization of an aniline derivative. For **phenyltrimethylammonium chloride**, this can be achieved through the reaction of N,N-dimethylaniline with a methylating agent followed by anion exchange. A representative synthesis of a phenyltrimethylammonium salt precursor is the reaction of N,N-dimethylaniline with dimethyl sulfate to form phenyltrimethylammonium sulfomethylate.



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Caption: Synthesis of a Phenyltrimethylammonium Salt Precursor.

Safety and Handling

Phenyltrimethylammonium chloride is classified as toxic if swallowed or in contact with skin. [3] Appropriate personal protective equipment, including gloves, protective clothing, and eye protection, should be worn when handling this compound. [1] It should be stored in a cool, dry, and well-ventilated area in a tightly closed container. [1] For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

Phenyltrimethylammonium chloride is a versatile quaternary ammonium salt with well-defined physical and chemical properties. Its primary applications as a phase-transfer catalyst in organic synthesis and its inherent antimicrobial activity make it a compound of significant interest to researchers and industry professionals. This technical guide provides a comprehensive summary of its properties, detailed experimental protocols for their determination, and an overview of its mechanisms of action, serving as a valuable resource for its safe and effective use.

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